

indium trichloride vs gallium trichloride catalysis

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Compound Focus: Indium dichloride

CAS No.: 13465-11-7

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Quantitative Acidity & Experimental Data

The Lewis acidity of these catalysts can be quantitatively measured using the **Gutmann Acceptor Number (AN)**, with a higher AN indicating a stronger Lewis acid [1]. The acidity is highly dependent on their structure, especially when incorporated into ionic liquids (ILs).

The table below shows Acceptor Number data for chlorometallate ionic liquids based on a 1-octyl-3-methylimidazolium chloride ([C₈mim]Cl) system [1].

Ionic Liquid Composition	Predominant Anion(s)	Gutmann Acceptor Number (AN)
$\chi\text{GaCl}_3 = 0.50$	[GaCl ₄] ⁻	45.9 [1]
$\chi\text{GaCl}_3 = 0.67$	[Ga ₂ Cl ₇] ⁻	99.6 [1]
$\chi\text{InCl}_3 = 0.50$	[InCl ₄] ⁻	16.6 [1]

χMCl_3 represents the molar fraction of the metal chloride (GaCl₃ or InCl₃) in the mixture with the organic chloride salt.

This data shows that by adjusting the composition, chlorogallate(III) ILs can achieve acidity comparable to strong acids like trifluoroethanoic acid (AN = 105.5) [1]. In contrast, chloroindate(III) systems are much milder [1].

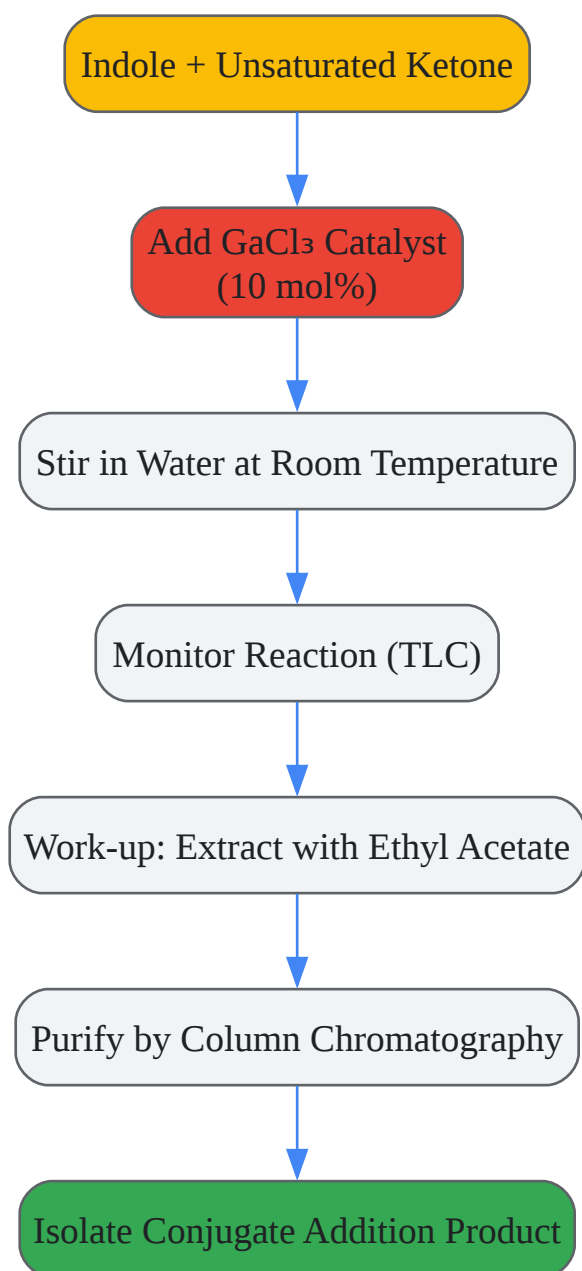
Typical Experimental Protocols

Here are examples of how these catalysts are typically employed in organic synthesis, reflecting their differing properties.

GaCl₃-Catalyzed Conjugate Addition (in aqueous media)

This protocol highlights GaCl₃'s strength in facilitating C-C bond formation, even in challenging aqueous conditions [2].

- **Reaction:** Conjugate addition of indole to α,β -unsaturated ketones.
- **Catalyst:** Gallium trichloride (GaCl₃).
- **Procedure:** A mixture of indole (1 mmol), an α,β -unsaturated ketone (1 mmol), and GaCl₃ (10 mol %) in water (3 mL) was stirred at room temperature. The reaction progress was monitored by TLC. Upon completion, the mixture was extracted with ethyl acetate. The organic layer was washed with brine, dried over anhydrous Na₂SO₄, and concentrated under reduced pressure. The crude product was purified by column chromatography on silica gel to afford the desired adduct [2].



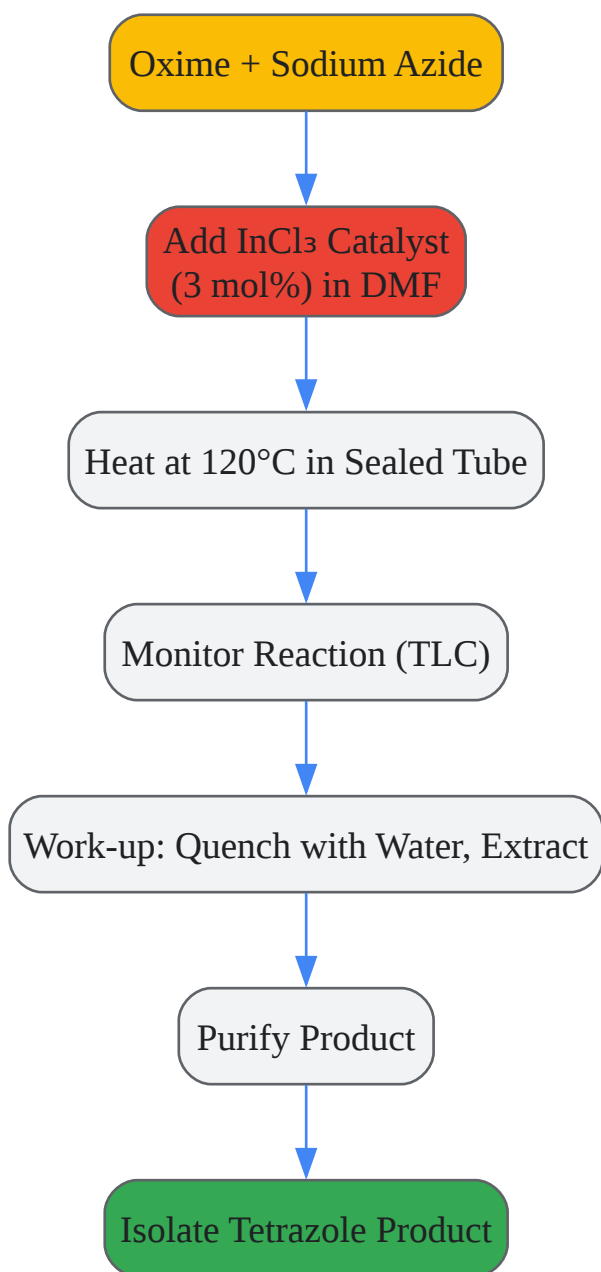
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InCl₃-Catalyzed Synthesis of 5-Substituted 1H-Tetrazoles

This procedure showcases InCl₃'s efficiency under elevated temperatures and its compatibility with polar aprotic solvents like DMF [3].

- **Reaction:** Synthesis of 5-substituted 1H-tetrazoles from oximes and sodium azide.
- **Catalyst:** Indium trichloride (InCl₃).

- **Procedure:** A sealed tube was charged with an oxime (1 mmol), sodium azide (1.5 mmol), and InCl_3 (3 mol %). Dry DMF (2 mL) was added, and the reaction mixture was heated at 120 °C while monitoring by TLC. After completion, the reaction was quenched with water and extracted with ethyl acetate. The combined organic layers were washed with water and brine, then dried over anhydrous Na_2SO_4 . The solvent was evaporated, and the product was purified by recrystallization or column chromatography to yield the tetrazole [3].



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How to Choose for Your Research

Your choice between GaCl_3 and InCl_3 should be guided by the specific needs of your reaction:

- **Opt for GaCl_3** when you require **high Lewis acidity** to activate stubborn substrates or drive demanding reactions like Friedel-Crafts alkylation, especially in anhydrous conditions or ionic liquid systems [1] [4].
- **Opt for InCl_3** for reactions involving **moisture-sensitive functional groups**, when you want to use **water as a solvent**, or for synthesizing nitrogen-containing heterocycles where its performance is well-documented [5] [6]. Its stability also makes it excellent for creating supported solid catalysts [5] [7].

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References

1. Gallium(III)- and Indium(III)-Containing Ionic Liquids as ... [pmc.ncbi.nlm.nih.gov]
2. Gallium trichloride-catalyzed conjugate addition of indole ... [sciencedirect.com]
3. Indium(III) Chloride Catalyzed Synthesis of 5-Substituted ... [organic-chemistry.org]
4. Gallium(III)- and Indium(III)-Containing Ionic Liquids as ... [bohrium.com]
5. Highly active and moisture-insensitive solid catalysts – GaCl_3 and... 3 [link.springer.com]
6. InCl_3 : A Versatile Catalyst for Synthesizing a Broad ... [pmc.ncbi.nlm.nih.gov]
7. (PDF) Highly selective Si-MCM-41 supported InCl_3 , GaCl_3 , FeCl_3 and... GaCl_3 [academia.edu]

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